

# Personal protective equipment for handling tert-Butyl 4-aminobenzoate

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Compound of Interest

Compound Name: tert-Butyl 4-aminobenzoate

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# Essential Safety and Handling Guide for tert-Butyl 4-aminobenzoate

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety protocols and logistical information for the handling and disposal of **tert-Butyl 4-aminobenzoate** (CAS: 18144-47-3). Adherence to these procedures is essential for ensuring a safe laboratory environment.

# Hazard Identification and Personal Protective Equipment (PPE)

**tert-Butyl 4-aminobenzoate** is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and potential respiratory irritation.[1][2][3][4] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to minimize exposure risk.

Recommended Personal Protective Equipment (PPE)



Protection Type	Specific Recommendations	Standards
Eye/Face Protection	Safety glasses with side- shields, tightly fitting safety goggles, or a face shield.[1][2] [4][5]	EN166 (EU) or NIOSH (US) approved.[1]
Skin Protection	Chemical-resistant gloves (nitrile rubber, butyl rubber, polychloroprene), lab coat, overalls, and in case of potential splashing, a PVC apron.[1][2][4][6]	Inspect gloves for degradation before use.[6]
Respiratory Protection	For nuisance dust exposure: N95 (US) or P1 (EU) particulate respirator. For higher potential exposure or if exposure limits are exceeded: A full-face respirator with appropriate cartridges (e.g., OV/AG/P99 in the US or ABEK-P2 in the EU).[1][4]	Use NIOSH (US) or CEN (EU) approved respirators.[1]

# **Physical and Chemical Properties**

A summary of the key physical and chemical properties of **tert-Butyl 4-aminobenzoate** is provided below for easy reference.



Property	Value
Appearance	White to off-white solid or crystalline powder.[1] [7]
Molecular Formula	C11H15NO2.[2][7][8]
Molecular Weight	193.24 g/mol .[8]
Melting Point	108-110 °C.[1][8]
Boiling Point	322.4 °C at 760 mmHg.[8]
CAS Number	18144-47-3.[2]

## **Operational Plan: Handling and Storage**

A systematic approach to handling and storage is critical for safety.

#### Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[9]
- Ventilation: Always handle tert-Butyl 4-aminobenzoate in a well-ventilated area, preferably within a chemical fume hood with appropriate exhaust ventilation.[1][2]
- Donning PPE: Put on all required PPE as detailed in the table above.
- Dispensing: Avoid creating dust when weighing or transferring the solid material.[1][6]
- Contact Avoidance: Prevent all personal contact with the substance, including inhalation of dust and contact with skin and eyes.[6]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly.[1][2] Remove and properly store or dispose of contaminated PPE.[10]

#### Storage Conditions:

Store in a cool, dry, and well-ventilated place.[1][8]



- Keep the container tightly closed to prevent exposure to air and moisture.[1]
- The substance is sensitive to air and carbon dioxide; consider storing under an inert gas.[1]
- Store away from incompatible materials such as strong oxidizing agents.[1]

## **Emergency and First Aid Plan**

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.  [1]
Skin Contact	Immediately remove all contaminated clothing.  Wash the affected area thoroughly with soap and plenty of water. If skin irritation occurs, seek medical attention.[1][2]
Eye Contact	Rinse cautiously with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do.  Continue rinsing and seek immediate medical attention.[1][2]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

## **Accidental Release and Disposal Plan**

Proper containment and disposal are necessary to mitigate environmental contamination and further exposure.

Accidental Release Protocol:



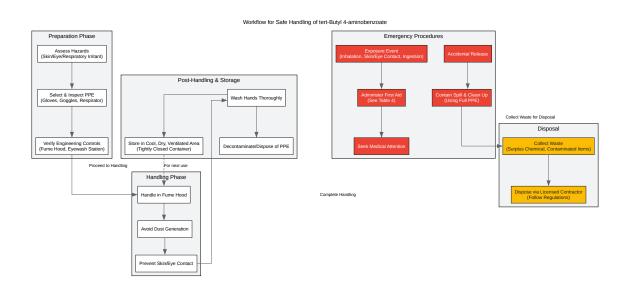
- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Wearing full PPE, prevent the spread of the dust. Do not allow the substance to enter drains.[1]
- Clean-up: Carefully sweep or shovel the spilled material into a suitable, labeled, and closed container for disposal. Avoid generating dust during this process.[1][2]

#### Disposal Plan:

- All waste, including surplus material and contaminated packaging, must be disposed of in accordance with local, state, and federal regulations.
- It is recommended to use a licensed professional waste disposal service.[1]
- One approved method of disposal is to dissolve or mix the material with a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.
- Contaminated packaging should be treated as unused product.[1]

## **Experimental Workflow and Safety Logic**





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Caption: Logical workflow for the safe handling of tert-Butyl 4-aminobenzoate.



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